

2,6-Difluoro-4-hydrazinylpyridine CAS number and properties

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Compound of Interest

Compound Name: 2,6-Difluoro-4-hydrazinylpyridine

Cat. No.: B1340244

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Technical Guide: 2,6-Difluoro-4-hydrazinylpyridine

CAS Number: 837364-94-0

This technical guide provides a comprehensive overview of **2,6-Difluoro-4-hydrazinylpyridine**, a key intermediate in medicinal chemistry and drug development. It covers its chemical properties, a plausible synthesis protocol, safety information, and its application in the context of targeted cancer therapy research.

Core Properties and Safety Information

2,6-Difluoro-4-hydrazinylpyridine is a fluorinated pyridine derivative containing a reactive hydrazine functional group. This combination of a difluoropyridine core and a hydrazine moiety makes it a valuable building block for synthesizing more complex heterocyclic compounds.

Chemical and Physical Properties

Quantitative data for **2,6-Difluoro-4-hydrazinylpyridine** is not widely available in peer-reviewed literature. The data presented below is compiled from chemical supplier databases.[\[1\]](#) [\[2\]](#)[\[3\]](#) Specific physical properties like melting and boiling points have not been definitively published; for context, data for related compounds are provided.

| Property | Value | Source (for related compounds) |
|-------------------|---|----------------------------------|
| CAS Number | 837364-94-0 | N/A |
| Molecular Formula | C ₅ H ₅ F ₂ N ₃ | N/A |
| Molecular Weight | 145.11 g/mol | [3] |
| Appearance | Not specified (likely solid) | N/A |
| Melting Point | Not available | 2-hydrazinopyridine: 41-44 °C[4] |
| Boiling Point | Not available | 2,6-Difluoropyridine: 124.5 °C |
| Solubility | Not available | N/A |
| SMILES | NNc1cc(F)nc(F)c1 | [3] |

Safety and Handling

This compound is classified as hazardous.[3] Standard laboratory precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be strictly followed. Handling should occur in a well-ventilated area or a fume hood.

| Hazard Statement | Description |
|------------------|----------------------------------|
| H302 | Harmful if swallowed |
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H332 | Harmful if inhaled |
| H335 | May cause respiratory irritation |

Storage: Keep in a dark place, under an inert atmosphere. Store in a freezer at temperatures below -20°C.[3]

Synthesis and Reactions

The primary route for synthesizing hydrazinylpyridines is through the nucleophilic aromatic substitution (SNAr) of a corresponding halogenated pyridine with hydrazine hydrate.^[5] For **2,6-Difluoro-4-hydrazinylpyridine**, the most logical precursor is 2,4,6-trifluoropyridine, where the fluorine atom at the 4-position is the most susceptible to nucleophilic attack.

Experimental Protocol (Plausible Method)

While a specific, detailed protocol for the synthesis of **2,6-Difluoro-4-hydrazinylpyridine** is not available in the cited literature, the following procedure is based on established methods for similar reactions with polyfluorinated pyridines. This protocol should be considered a representative example.

Reaction: Synthesis of **2,6-Difluoro-4-hydrazinylpyridine** via Nucleophilic Aromatic Substitution.

Materials:

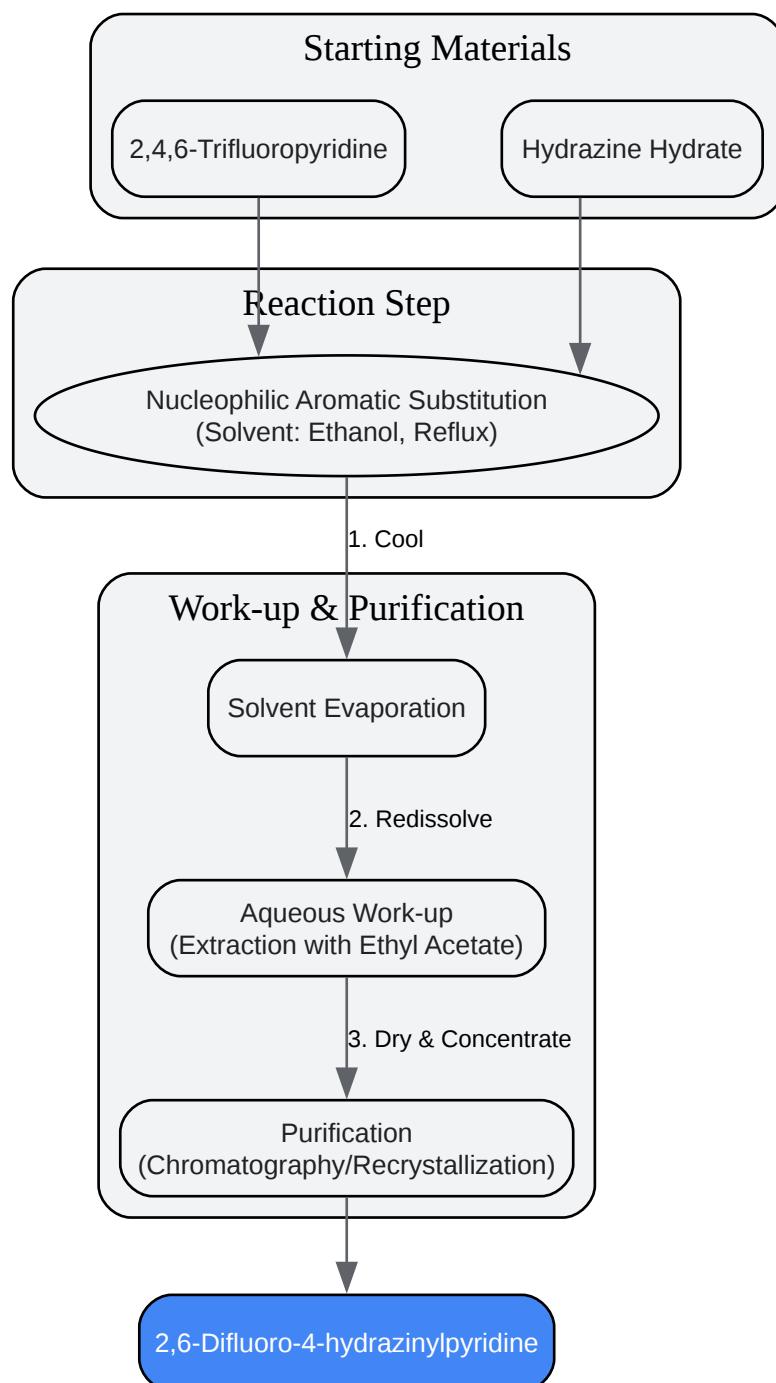
- 2,4,6-Trifluoropyridine
- Hydrazine hydrate (e.g., 80% in water)
- Ethanol or a similar polar solvent
- Sodium bicarbonate or other suitable base (for work-up)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

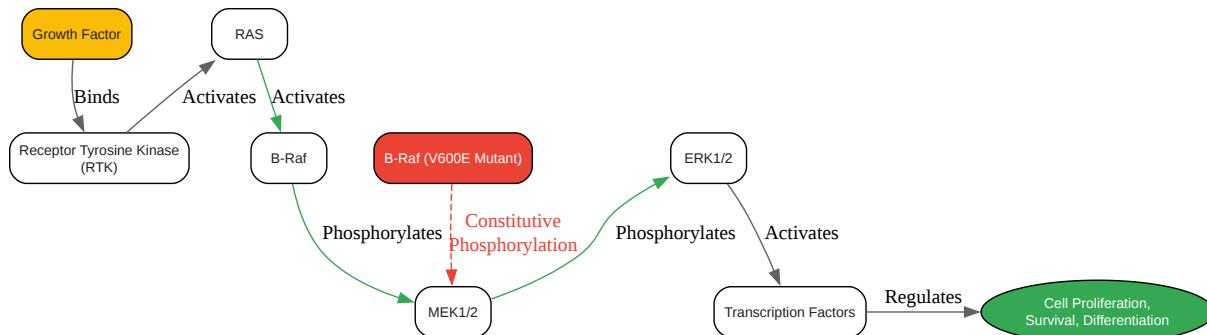
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4,6-trifluoropyridine (1.0 eq.) in ethanol.
- Slowly add hydrazine hydrate (1.1-1.5 eq.) to the solution at room temperature with stirring.

- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product via column chromatography on silica gel or recrystallization to obtain pure **2,6-Difluoro-4-hydrazinylpyridine**.

Synthesis Workflow Diagram





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